

# In-depth Technical Guide: Molecular Weight of 1-(4-Bromophenyl)ethyl methyl ether

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## Compound of Interest

**Compound Name:** 1-(4-Bromophenyl)ethyl methyl ether

**Cat. No.:** B1278683

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This guide provides a detailed breakdown of the molecular weight for the chemical compound **1-(4-Bromophenyl)ethyl methyl ether**.

## Molecular Structure and Formula

**1-(4-Bromophenyl)ethyl methyl ether** is an organic compound with the molecular formula  $C_9H_{11}BrO$ <sup>[1][2][3]</sup>. This formula indicates that each molecule is composed of nine carbon atoms, eleven hydrogen atoms, one bromine atom, and one oxygen atom.

## Calculation of Molecular Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The standard atomic weights for the elements present in **1-(4-Bromophenyl)ethyl methyl ether** are:

- Carbon (C): approximately 12.011 atomic mass units (amu)<sup>[4][5]</sup>
- Hydrogen (H): approximately 1.008 amu<sup>[6][7][8][9]</sup>
- Bromine (Br): approximately 79.904 amu<sup>[10][11][12]</sup>
- Oxygen (O): approximately 15.999 amu<sup>[13][14][15]</sup>

The molecular weight is calculated as follows:

$$(9 \times 12.011) + (11 \times 1.008) + (1 \times 79.904) + (1 \times 15.999) = 215.09 \text{ g/mol}$$

This calculated value is consistent with published data for this compound, which report a molecular weight of approximately 215.09 g/mol or 215.1 g/mol [1][16].

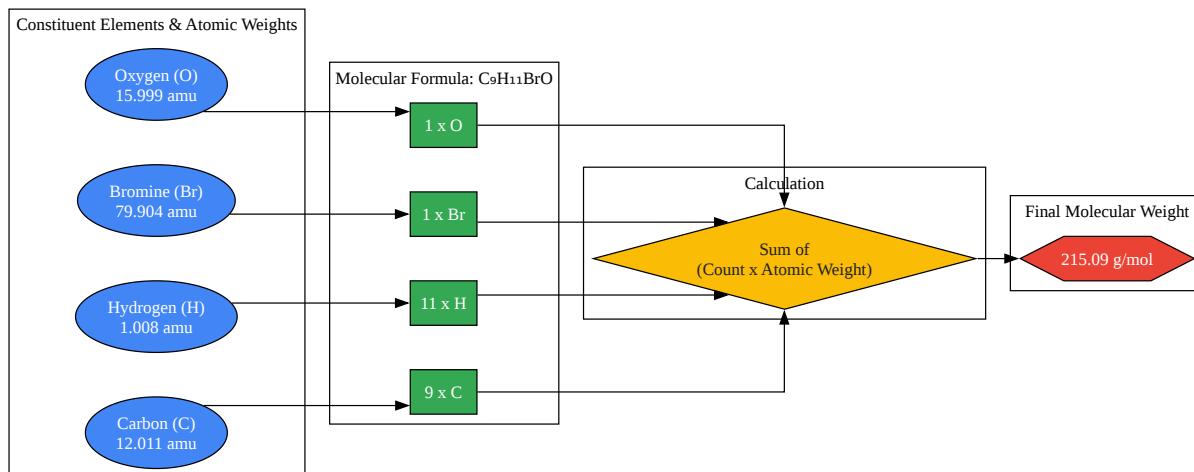
## Data Presentation

The quantitative data for the molecular weight calculation is summarized in the table below for clear comparison.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	9	12.011[4][5][17]	108.099
Hydrogen	H	11	1.008[6][7][8][18]	11.088
Bromine	Br	1	79.904[10][11] [12][19][20]	79.904
Oxygen	O	1	15.999[13][14] [15][21][22]	15.999
Total		215.09		

## Logical Relationship Diagram

The following diagram illustrates the logical relationship for determining the molecular weight of **1-(4-Bromophenyl)ethyl methyl ether**.



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Caption: Logical workflow for calculating the molecular weight.

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- To cite this document: BenchChem. [In-depth Technical Guide: Molecular Weight of 1-(4-Bromophenyl)ethyl methyl ether]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1278683#1-4-bromophenyl-ethyl-methyl-ether-molecular-weight>]

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